

# A Comprehensive Technical Guide to Butyl 3-Chloropropanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Butyl 3-chloropropanoate

Cat. No.: B1266179

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For researchers, scientists, and professionals in drug development, **Butyl 3-chloropropanoate** is a significant chemical intermediate. This guide provides an in-depth overview of its chemical identity, properties, synthesis, and applications, with a focus on data presentation and experimental context.

## Chemical Identity

CAS Number: 27387-79-7[1][2][3][4][5][6]

IUPAC Name: **butyl 3-chloropropanoate**[1]

Molecular Formula: C<sub>7</sub>H<sub>13</sub>ClO<sub>2</sub>[1][2][5]

Synonyms:

- Butyl 3-chloropropionate[1][2][3][5][6]
- Propanoic acid, 3-chloro-, butyl ester[1][3][5][6]
- 3-Chloropropanoic acid butyl ester[1][2][6]
- n-butyl 3-chloropropionate[1][2][3][5]
- 3-chloro-propionic acid butyl ester[1][2]

- BUTYL3-CHLOROPROPANOATE[1]
- EINECS 248-437-8[1]

A comprehensive list of identifiers is provided in the table below.

| Identifier Type     | Identifier                                             |
|---------------------|--------------------------------------------------------|
| CAS Number          | 27387-79-7[1][2][3][4][5][6]                           |
| EC Number           | 248-437-8[1]                                           |
| UNII                | 65Y66QX9XE[1]                                          |
| DSSTox Substance ID | DTXSID90181812[1]                                      |
| InChI               | InChI=1S/C7H13ClO2/c1-2-3-6-10-7(9)4-5-8/h2-6H2,1H3[1] |
| InChIKey            | KRZKQEQBZXWCDJ-UHFFFAOYSA-N[1][2]                      |
| SMILES              | CCCCOC(=O)CCCl[1][2]                                   |

## Physicochemical Properties

The physical and chemical properties of **Butyl 3-chloropropanoate** determine its behavior in various applications and are crucial for handling and synthesis.

| Property           | Value                          |
|--------------------|--------------------------------|
| Molecular Weight   | 164.63 g/mol [1][2]            |
| Density            | 1.035 g/cm <sup>3</sup> [2][5] |
| Boiling Point      | 196.3°C at 760 mmHg[2][5]      |
| Flash Point        | 77.9°C[2][5]                   |
| Vapor Pressure     | 0.402 mmHg at 25°C[2]          |
| Refractive Index   | 1.4321[2][6]                   |
| XLogP3-AA          | 1.9[1]                         |
| Polar Surface Area | 26.3 Å <sup>2</sup> [1][2]     |

## Synthesis of Butyl 3-Chloropropanoate

A common method for the preparation of 3-chloropropionate esters involves the hydrochlorination of the corresponding acrylate ester.

Reaction: The synthesis can be achieved by reacting butyl acrylate with hydrogen chloride. A method described in the patent literature avoids the direct use of gaseous hydrogen chloride by generating it in situ.[7]

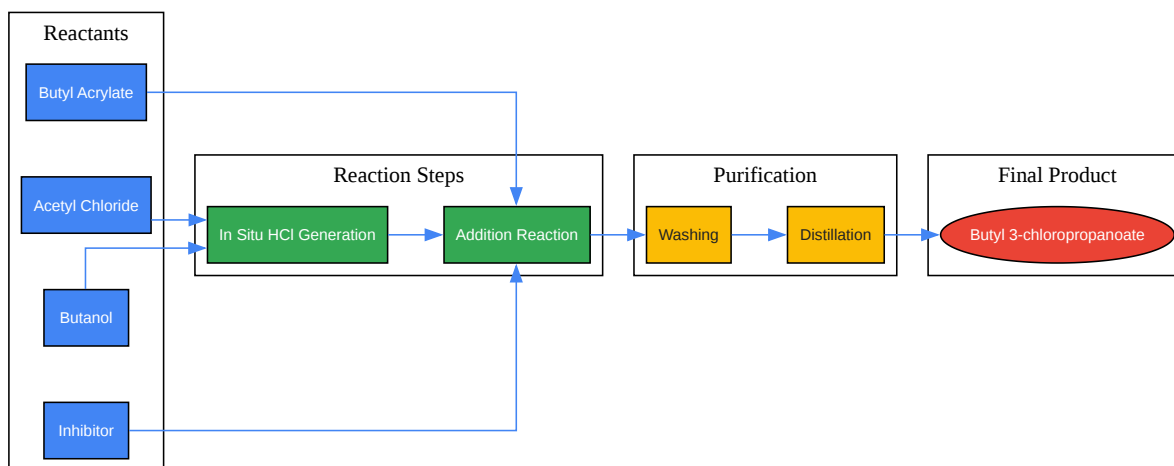
### Experimental Protocol: In Situ Generation of HCl for Synthesis

This protocol is adapted from a general method for the synthesis of 3-chloropropionate esters. [7]

- Materials:
  - Butyl acrylate
  - A lower acid chloride (e.g., acetyl chloride)
  - Anhydrous butanol
  - Polymerization inhibitor (e.g., hydroquinone)

- Optional: Anhydrous organic solvent (e.g., ethyl acetate, dichloromethane)
- Procedure: a. To a reaction vessel equipped with a stirrer, thermometer, and dropping funnel, add butyl acrylate, anhydrous butanol, and the polymerization inhibitor. b. Slowly add the acid chloride to the mixture. The reaction of the acid chloride with butanol generates hydrogen chloride in situ. c. The in situ generated HCl then undergoes an addition reaction with butyl acrylate. d. Maintain the reaction temperature at a suitable level (e.g., room temperature or slightly elevated) and monitor the reaction progress using a suitable analytical technique (e.g., GC, TLC). e. Upon completion, the reaction mixture is worked up. This may involve washing with water and/or a mild base to remove any unreacted acid. f. The crude product is then purified by distillation under normal or reduced pressure to yield pure **Butyl 3-chloropropanoate**.

#### Logical Flow of Synthesis



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Caption: Synthesis workflow for **Butyl 3-chloropropanoate**.

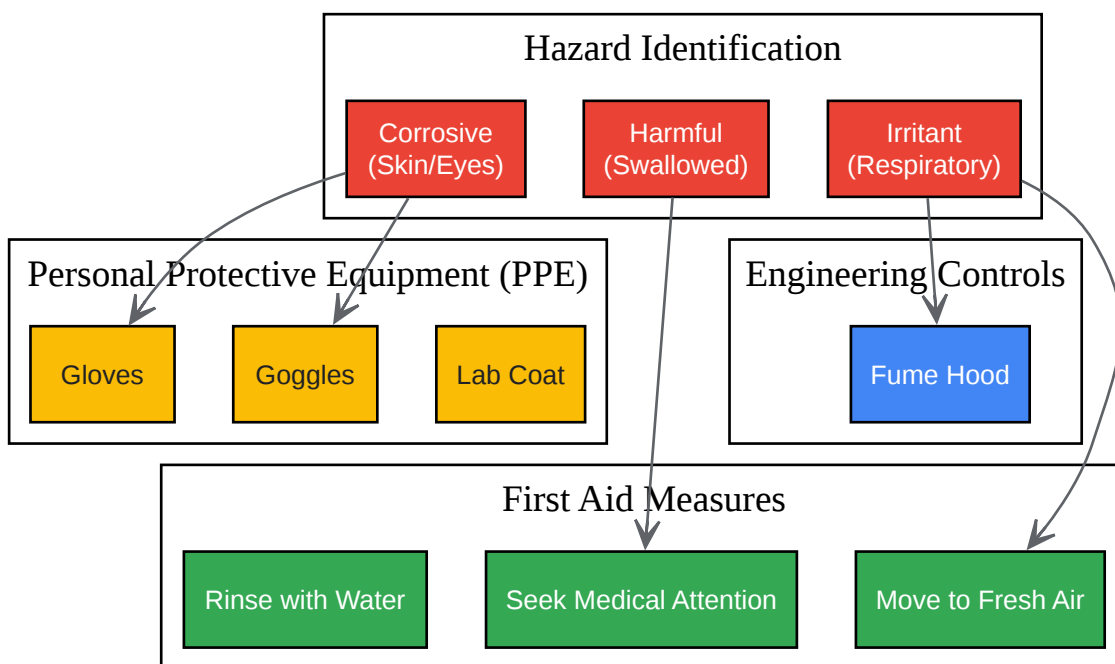
## Applications in Research and Drug Development

**Butyl 3-chloropropanoate** serves as a valuable building block in organic synthesis. The presence of both an ester group and an alkyl chloride provides two reactive sites for various chemical transformations. It is an important intermediate in the production of pharmaceuticals and agrochemicals. For instance, the 3-chloropropionate moiety can be a precursor to various functional groups through nucleophilic substitution of the chloride.

## Safety and Handling

The raw material, 3-chloropropionic acid, is corrosive and can cause severe skin burns and eye damage.[8][9] It is harmful if swallowed and may cause respiratory irritation.[10] When handling **Butyl 3-chloropropanoate** or its precursors, appropriate personal protective equipment, such as gloves, safety goggles, and a lab coat, should be worn.[8][9] Work should be conducted in a well-ventilated area or a fume hood.[8]

### Hazard Identification and Response Pathway



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Caption: Hazard response and mitigation for **Butyl 3-chloropropanoate**.

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## References

- 1. Propanoic acid, 3-chloro-, butyl ester | C<sub>7</sub>H<sub>13</sub>ClO<sub>2</sub> | CID 123423 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Butyl 3-chloropropanoate (27387-79-7) for sale [vulcanchem.com]
- 3. 3-Chloropropanoic acid butyl ester (CAS 27387-79-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. guidechem.com [guidechem.com]
- 5. butyl 3-chloropropionate | CAS 27387-79-7 | Chemical-Suppliers [chemical-suppliers.eu]
- 6. BUTYL 3-CHLOROPROPANOATE | 27387-79-7 [amp.chemicalbook.com]
- 7. CN101333163A - A kind of preparation method of 3-chloropropionate - Google Patents [patents.google.com]
- 8. fishersci.com [fishersci.com]
- 9. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 10. Tert-butyl 3-chloropropanoate | C<sub>7</sub>H<sub>13</sub>ClO<sub>2</sub> | CID 523716 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Butyl 3-Chloropropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266179#butyl-3-chloropropanoate-cas-number-and-synonyms]

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Phone: (601) 213-4426

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